

Personal protective equipment for handling ICA 110381

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Compound of Interest

Compound Name: ICA 110381

Cat. No.: B151086

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Essential Safety and Handling Guide for ICA 110381

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Overview of Safe Handling, Operational Procedures, and Disposal of **ICA 110381**.

This document provides critical safety and logistical information for the handling of **ICA 110381**, a K_V_7.2/7.3 potassium channel activator. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment is required when handling **ICA 110381**. The following table summarizes the necessary PPE.

Body Part	Protection	Specifications
Eyes/Face	Safety Glasses or Goggles	Must be worn to protect against splashes.
Hands	Chemical-resistant Gloves	Nitrile or other appropriate material. Inspect for tears or holes before use.
Body	Laboratory Coat	To protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area	A fume hood is recommended, especially when handling the powdered form, to avoid inhalation of dust.

Operational Plan: Step-by-Step Handling and Use

1. Preparation and Reconstitution:

- Before handling, ensure all required PPE is correctly worn.
- **ICA 110381** is typically a solid. Handle the powder in a chemical fume hood to minimize inhalation risk.
- For reconstitution, consult the manufacturer's product data sheet for solubility information. Common solvents include DMSO and ethanol.[\[1\]](#)[\[2\]](#)
- Prepare stock solutions by slowly adding the solvent to the vial containing **ICA 110381** to avoid splashing.

2. Experimental Use:

- When using **ICA 110381** in experiments, maintain a clear and organized workspace.
- Clearly label all solutions containing the compound.

- Avoid direct contact with the skin and eyes. If contact occurs, follow the first aid procedures outlined below.

3. Storage:

- Store **ICA 110381** in a tightly sealed container in a cool, dry, and well-ventilated area.^[3]
- Recommended storage for the solid compound is typically at +4°C.^[1]
- Stock solutions in DMSO or ethanol can often be stored at -20°C for several months.^{[2][4]} Always refer to the supplier's specific recommendations.

First Aid Measures

In the event of exposure to **ICA 110381**, follow these first aid guidelines:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water. Seek medical attention if irritation develops.
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Disposal Plan

All waste materials contaminated with **ICA 110381** must be disposed of in accordance with local, state, and federal regulations for chemical waste.

1. Waste Collection:

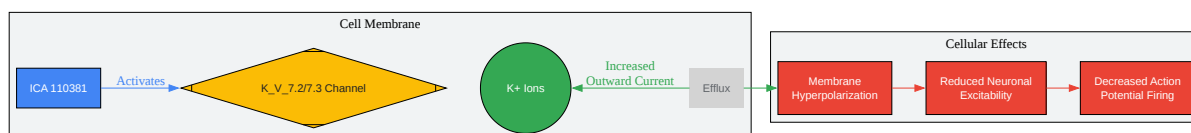
- Collect all disposable materials that have come into contact with **ICA 110381** (e.g., pipette tips, gloves, empty vials) in a designated and clearly labeled hazardous waste container.
- Unused solutions of **ICA 110381** should also be collected in a labeled hazardous waste container. Do not pour down the drain.

2. Waste Disposal:

- Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal company.

Signaling Pathway of ICA 110381

ICA 110381 is an activator of the K_V7.2/7.3 (KCNQ2/KCNQ3) voltage-gated potassium channels. Activation of these channels has a significant impact on neuronal excitability. The following diagram illustrates the mechanism of action and its downstream effects.



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